

2-(Methylthio)ethylamine safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-(Methylthio)ethylamine

Cat. No.: B103984

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An In-depth Technical Safety Guide for **2-(Methylthio)ethylamine**

This guide provides comprehensive safety information for **2-(Methylthio)ethylamine** (CAS No. 18542-42-2), intended for researchers, scientists, and professionals in drug development. It covers physical and chemical properties, hazard classifications, handling procedures, and emergency protocols, presenting data in a structured and accessible format.

Chemical Identification and Properties

2-(Methylthio)ethylamine, also known as S-Methylcysteamine, is an organosulfur compound with the formula $\text{CH}_3\text{SCH}_2\text{CH}_2\text{NH}_2$.^[1] It is a colorless to yellow liquid with a characteristic stench.^{[1][2]}

Physical and Chemical Properties

The physical and chemical properties of **2-(Methylthio)ethylamine** are summarized in the table below. This data is critical for designing safe experimental and storage conditions.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₉ NS	[2] [3]
Molecular Weight	91.18 g/mol	[2] [4]
Appearance	Clear, colorless to yellow liquid	[2] [5]
Odor	Stench	[2]
Boiling Point	146-149 °C at 760 mmHg	[2] [6]
Density	0.98 g/mL at 20 °C	[4] [6]
Flash Point	36 °C (96.8 °F) - closed cup	[7] [8]
Refractive Index	n _{20/D} 1.495	[4] [6]
Solubility	Soluble in water	[6] [9]

Chemical Structure and Identifiers

Identifier	Value	Source(s)
CAS Number	18542-42-2	[2] [3]
EC Number	242-412-5	[4] [10]
InChI Key	CYWGSFFHHMQKET- UHFFFAOYSA-N	[3] [4]
SMILES	CSCCN	[4]
Synonyms	2-Aminoethyl methyl sulfide, S- Methylcysteamine, 2- (Methylsulfanyl)ethanamine	[3] [8] [11]

Hazard Identification and GHS Classification

2-(Methylthio)ethylamine is classified as a hazardous chemical under the Globally Harmonized System (GHS).[\[2\]](#) The primary hazards are its flammability and corrosivity.

GHS Hazard Summary

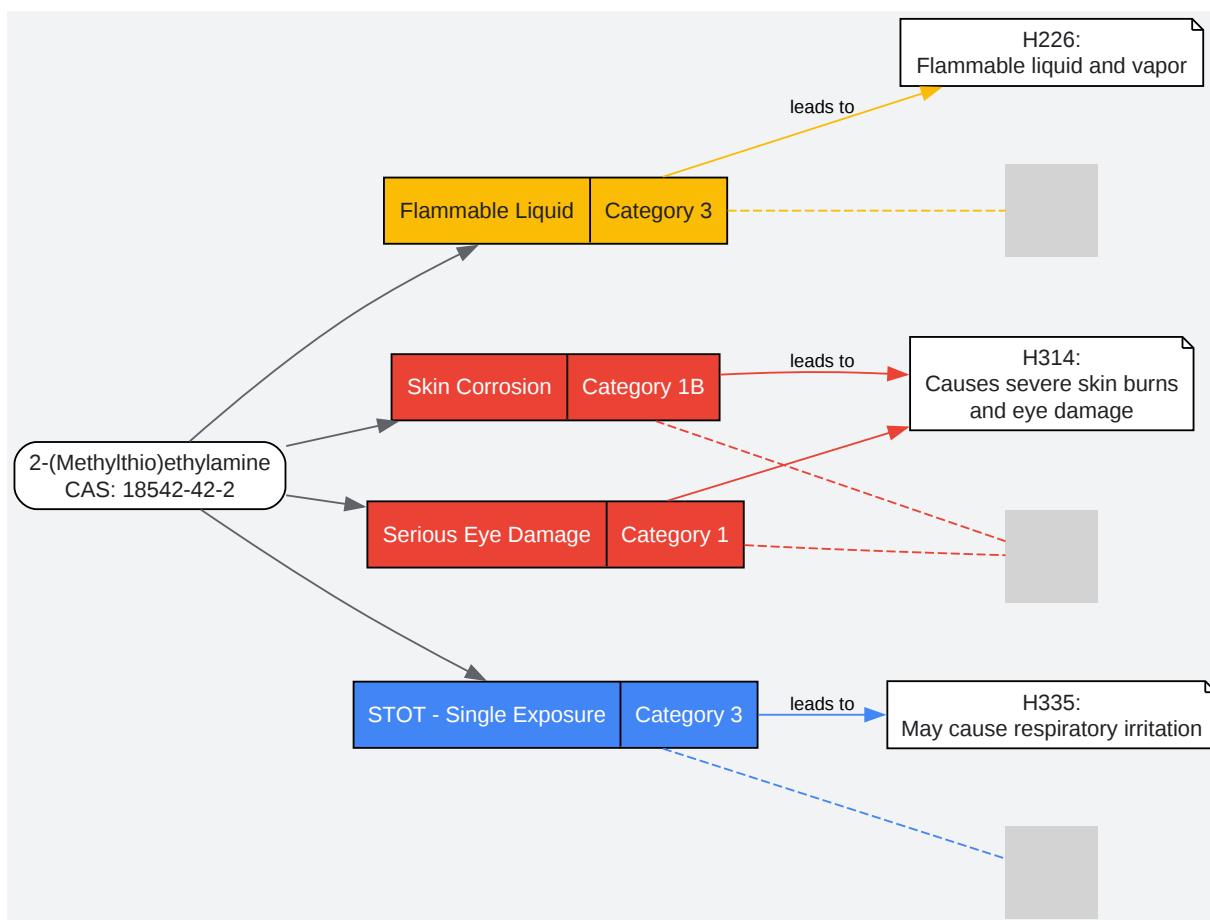
The following table outlines the GHS classification for this substance.

Hazard Class	Category	Hazard Statement	Signal Word
Flammable Liquids	3	H226: Flammable liquid and vapor.	Danger
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.	Danger
Serious Eye Damage/Irritation	1	H314: Causes severe skin burns and eye damage.	Danger
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation.	Danger

Sources:[1][2][8][10][12]

GHS Hazard Visualization

The following diagram illustrates the relationship between the chemical and its GHS hazard classifications.



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Caption: GHS hazard classification for **2-(Methylthio)ethylamine**.

Experimental Safety Protocols

The hazard classifications are determined by standardized experimental protocols. Below are brief overviews of the methodologies for the key hazards associated with this chemical.

Flash Point Determination (Flammability)

The flash point of 36 °C indicates that **2-(Methylthio)ethylamine** is a flammable liquid.^[7] This value is typically determined using a closed-cup method, such as the Pensky-Martens or Tag Closed-Cup test.

- Objective: To determine the lowest temperature at which the vapors of the liquid will ignite when an ignition source is introduced.

- General Protocol:
 - A sample of the chemical is placed in a sealed cup (the "closed-cup") and slowly heated.
 - The lid of the cup has a port that is periodically opened to introduce a small flame or spark.
 - The temperature at which a "flash" is observed inside the cup is recorded as the flash point.
 - The closed-cup method prevents vapor loss and generally yields lower, more conservative flash points than open-cup methods.

Skin Corrosion/Irritation Assessment

The classification as "Skin Corrosion - Category 1B" indicates that the chemical causes irreversible skin damage.^[2] This is determined through in vitro or in vivo testing according to OECD guidelines.

- Objective: To assess the potential of a substance to cause skin corrosion or irritation.
- General Protocol (in vitro - Reconstructed Human Epidermis Test):
 - A three-dimensional human epidermis model is used, which mimics the biochemical and physiological properties of the upper layers of human skin.
 - The test chemical is applied topically to the surface of the skin tissue model.
 - After a defined exposure period, the chemical is removed, and the tissue is rinsed.
 - Cell viability is measured, typically using a colorimetric assay (e.g., MTT assay).
 - The degree of cell death is correlated with the potential for skin corrosion. A significant reduction in viability leads to a classification of corrosive. Category 1B implies corrosive damage occurs after an exposure of up to 1 hour.

Handling and Storage

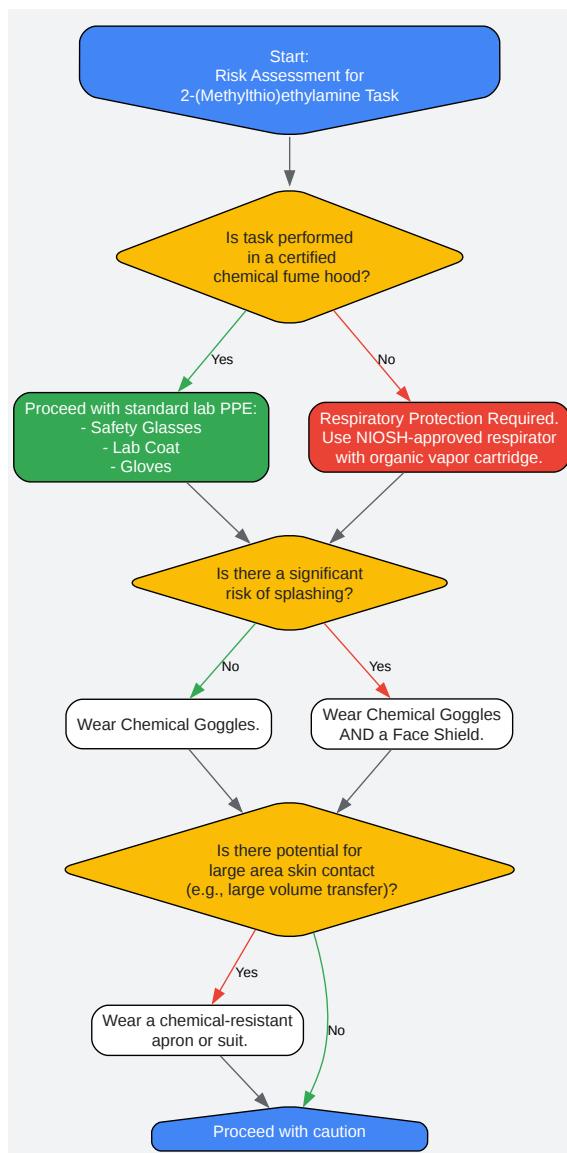
Safe handling and storage are paramount to preventing exposure and accidents.

Engineering Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Use this chemical only in a chemical fume hood.[7] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[2][7] Use explosion-proof electrical, ventilating, and lighting equipment.[2][12]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields and a face shield.[2][13]
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[7][13]
 - Respiratory Protection: If working outside a fume hood or if exposure limits are exceeded, use a NIOSH/MSHA-approved respirator with an appropriate cartridge (e.g., type ABEK for organic vapors).[7]

PPE Selection Workflow

The following diagram provides a logical workflow for selecting the appropriate PPE.

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Caption: Decision workflow for selecting Personal Protective Equipment (PPE).

Safe Handling and Storage Conditions

- **Handling:** Do not breathe vapor or mist.^[7] Avoid contact with eyes, skin, and clothing.^[7] Keep away from open flames, hot surfaces, and sources of ignition.^{[2][13]} Use only non-sparking tools and take precautionary measures against static discharge.^[2] The substance is air-sensitive.^{[2][7]}
- **Storage:** Store in a cool, dry, well-ventilated place.^{[7][13]} Keep the container tightly closed and store under an inert atmosphere.^{[2][7]} Store in a flammables-area.^[7] Incompatible

materials include acids, bases, and oxidizing agents.[2]

Emergency Procedures

Immediate and appropriate action is crucial in an emergency.

First-Aid Measures

- Inhalation: Remove the victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[7][13]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][13]

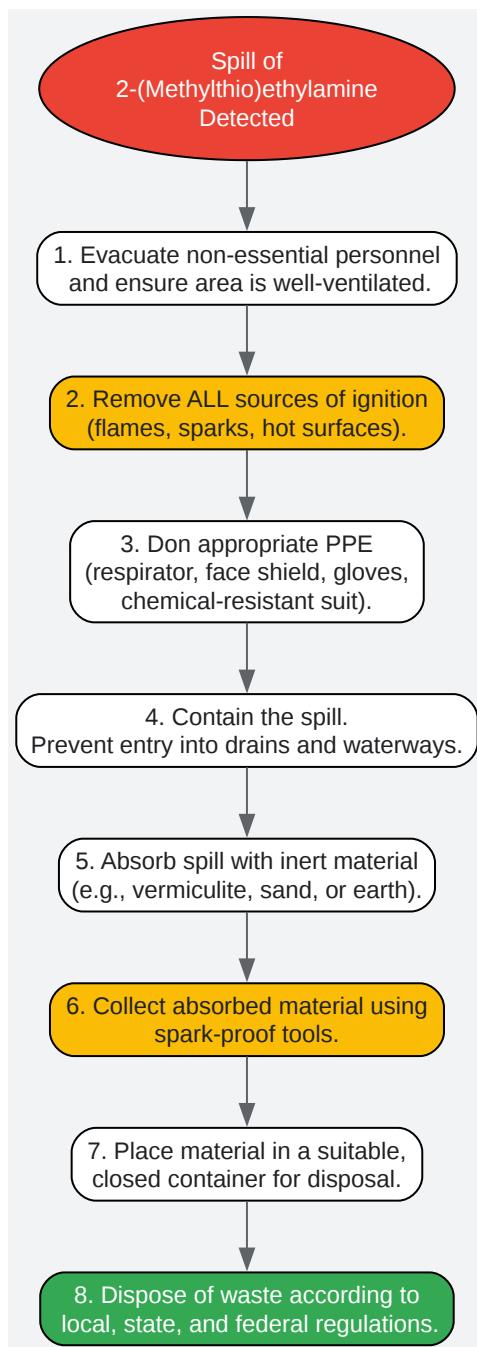
Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[2][7]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[2] Containers may explode when heated.[2] Hazardous decomposition products include nitrogen oxides, carbon oxides, and sulfur oxides.[2]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved, and full protective gear.[2][7]

Accidental Release Measures (Spill Response)

Ensure adequate ventilation and remove all sources of ignition.[2] Use personal protective equipment as required.[2]

The logical workflow for responding to a spill is outlined below.



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Caption: Step-by-step workflow for accidental spill response.

Transportation Information

Proper shipping and transportation are regulated to prevent incidents.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT/TDG/IATA/MDG	UN2734	AMINES, LIQUID, CORROSIVE, FLAMMABLE, N.O.S. ([2- (Methylthio)ethyl] amine)	8 (Corrosive)	II
Subsidiary Hazard Class		3 (Flammable)		

Source:[[2](#)]

Toxicological and Ecological Information

- Toxicological Data: No quantitative LD50 or LC50 data is readily available in the searched documents.[[7](#)] The primary toxicological concerns are severe burns and respiratory tract irritation upon exposure.[[2](#)][[7](#)] No components are listed as probable or confirmed carcinogens by IARC.[[13](#)]
- Ecological Information: No specific ecological data is available.[[7](#)] It is advised to prevent the substance from entering drains or the environment.[[12](#)][[13](#)]

Regulatory Information

- TSCA: This chemical is not listed on the TSCA inventory and is intended for research and development use only.[[7](#)]
- SARA 313: This chemical is not reportable under Section 313.[[7](#)]
- OSHA: Not considered highly hazardous by OSHA.[[7](#)]
- State Lists: Not present on state lists from CA, PA, MN, MA, FL, or NJ.[[7](#)]

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